

Physical and chemical characteristics of $V_2(SO_4)_3$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadium trisulfate

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An In-depth Technical Guide to the Physical and Chemical Characteristics of Vanadium(III) Sulfate

Abstract

Vanadium(III) sulfate, with the chemical formula $V_2(SO_4)_3$, is an inorganic compound of significant interest due to its role as a reducing agent and its applications in various fields, including catalysis and energy storage.[1][2][3] This technical guide provides a comprehensive overview of the physical and chemical properties of Vanadium(III) sulfate, detailed experimental protocols for its synthesis, and visual representations of key processes. The information is intended for researchers, scientists, and professionals in drug development and other scientific disciplines who require a thorough understanding of this compound.

Physical Characteristics

Vanadium(III) sulfate is a pale yellow, solid compound.[1][2] In its anhydrous form, it is stable in dry air, a notable characteristic compared to many other vanadium(III) compounds.[1][2] However, upon exposure to moist air over several weeks, it forms a green hydrate.[2][4] It is slightly soluble in water, and upon slow dissolution, it forms the green hexa-aquated vanadium(III) complex, $[V(H_2O)_6]^{3+}$. [1][2]

The key physical properties of Vanadium(III) sulfate are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	$V_2(SO_4)_3$	[1][2]
Molar Mass	390.074 g/mol	[2][5][6]
Appearance	Pale yellow powder/solid	[1][2][7]
Melting Point	Decomposes at 400 °C (752 °F; 673 K)	[2][6]
Boiling Point	Decomposes	[6]
Solubility in Water	Slightly soluble	[2][6]

Chemical Characteristics

Vanadium(III) sulfate is primarily known for its reducing properties.[1][2] The vanadium(III) ion has a tendency to be oxidized to higher, more stable oxidation states such as +4 and +5.[4][8] This makes $V_2(SO_4)_3$ a useful reducing agent in various chemical reactions.[1][4]

Stability and Decomposition:

- In Air: The anhydrous form is stable in dry air.[1][2]
- In Moist Air: It slowly hydrates to a green form over several weeks.[2][4]
- Thermal Decomposition: When heated in a vacuum at or slightly below 410 °C, it decomposes to form vanadyl sulfate ($VOSO_4$) and sulfur dioxide (SO_2).[2]

Reactivity in Solution:

- In aqueous solutions, the V^{3+} ion exists as the green hexaaquavanadium(III) ion, $[V(H_2O)_6]^{3+}$. [4]
- The vanadium(III) state is an intermediate in the reduction of higher oxidation states of vanadium.[4]
- Its role in redox reactions is central to its application in vanadium redox flow batteries, where the V(III)/V(II) redox couple is utilized.[3][4]

Experimental Protocols

Detailed methodologies for the synthesis of Vanadium(III) sulfate are crucial for its application in research and industry. Below are key experimental protocols cited in the literature.

Synthesis via Reduction of Vanadium(V) Oxide with Elemental Sulfur

This method is a common laboratory-scale preparation of Vanadium(III) sulfate.

Reaction: $\text{V}_2\text{O}_5 + \text{S} + 3\text{H}_2\text{SO}_4 \rightarrow \text{V}_2(\text{SO}_4)_3 + \text{SO}_2 + 3\text{H}_2\text{O}$ [\[1\]](#)[\[2\]](#)

Procedure:

- Vanadium(V) oxide (V_2O_5) is treated with elemental sulfur in a sulfuric acid medium.[\[1\]](#)[\[2\]](#)
- The mixture is heated to initiate the reduction of vanadium(V) by elemental sulfur.[\[1\]](#)[\[2\]](#)
- This reaction is a rare example of reduction by elemental sulfur.[\[1\]](#)[\[2\]](#)
- The resulting Vanadium(III) sulfate can be isolated from the reaction mixture.

Synthesis from Vanadium(III) Oxide in Sulfuric Acid

This method is suitable for producing high-purity Vanadium(III) sulfate.

Procedure:

- Vanadium(III) oxide (V_2O_3) is added to sulfuric acid with a concentration of 80% or higher.[\[9\]](#)
- The mixture is heated to a temperature between 140-260 °C.[\[9\]](#)
- The solid Vanadium(III) sulfate that forms is then recovered from the reaction solution.[\[9\]](#)
- This method allows for the production of solid Vanadium(III) sulfate with high purity as impurities tend to remain dissolved in the acidic mother liquor.[\[9\]](#)

Electrolytic Reduction of Vanadyl Sulfate

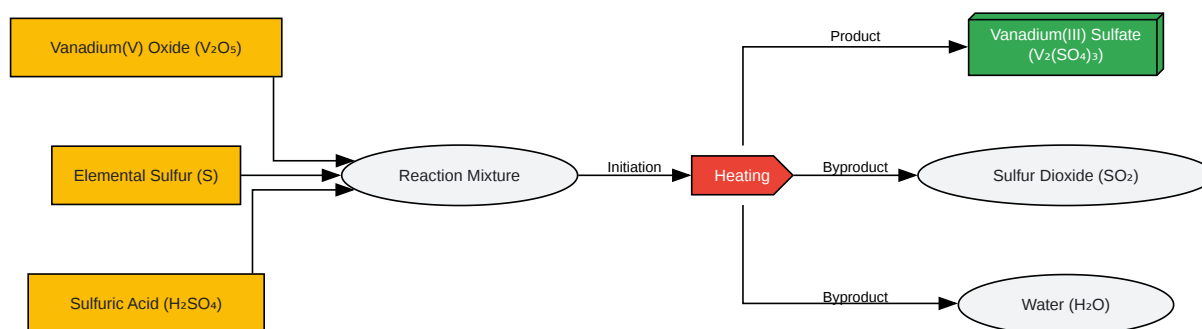
Electrochemical methods can also be employed to produce Vanadium(III) sulfate in solution.

Procedure:

- A solution of vanadyl sulfate (VOSO_4) is used as the electrolyte.[8]
- Electrolysis is carried out, leading to the formation of V(III) ions at the cathode.[8]
- With prolonged electrolysis, further reduction to V(II) can occur.[8]
- The isolation and storage of the resulting Vanadium(III) salt solution require the strict exclusion of air to prevent re-oxidation to vanadyl salts.[8]

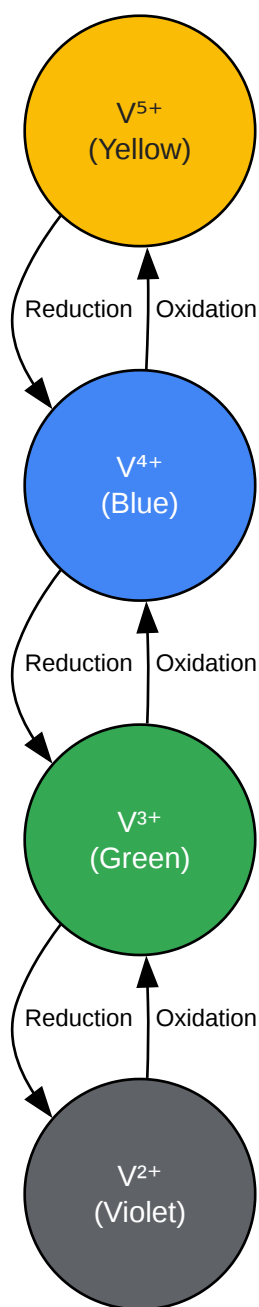
Visualizations

The following diagrams illustrate key processes related to Vanadium(III) sulfate.



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Caption: Workflow for the synthesis of $\text{V}_2(\text{SO}_4)_3$ from V_2O_5 .



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Caption: Redox states of Vanadium ions in aqueous solution.

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- To cite this document: BenchChem. [Physical and chemical characteristics of V₂(SO₄)₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077718#physical-and-chemical-characteristics-of-v-so]

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